

Application Notes and Protocols: The Role of Barium Salts in Analytical Chemistry

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Compound of Interest		
Compound Name:	Barium di(ethanesulphonate)	
Cat. No.:	B15176592	Get Quote

A Note on **Barium Di(ethanesulphonate)**: Extensive literature searches did not yield specific applications of **Barium Di(ethanesulphonate)** in analytical chemistry. The following documentation details the widespread and fundamental use of soluble barium salts, such as Barium Chloride, in the gravimetric analysis of sulfate, a cornerstone technique in analytical chemistry. The principles and protocols described are foundational to understanding the analytical utility of the barium ion (Ba²⁺).

Application: Gravimetric Determination of Sulfate lons

The primary application of soluble barium salts in analytical chemistry is the quantitative determination of sulfate ions (SO_4^{2-}) through precipitation gravimetry.[1][2][3] This method relies on the reaction of a soluble barium salt with a solution containing sulfate ions to form the highly insoluble Barium Sulfate (BaSO₄) precipitate.[3][4] The precipitate is then collected, dried, and weighed, and the amount of sulfate in the original sample is calculated based on the mass of the BaSO₄.[5][6]

Key Advantages:

 High Accuracy and Precision: When performed correctly, gravimetric analysis is one of the most accurate analytical methods.



- Low Solubility of Precipitate: Barium sulfate is virtually insoluble in water and dilute acids, ensuring a complete precipitation of sulfate ions.[4][7]
- Stoichiometric and Stable Precipitate: The precipitate, BaSO₄, has a well-defined and stable chemical formula, which is crucial for accurate calculations.

Interferences: Potential interferences in this method include the co-precipitation of other ions. Heavy metals like chromium and iron can interfere with complete precipitation.[8] High concentrations of nitrate and sulfite may also lead to inaccurate results.[8]

Data Presentation: Properties of Barium Sulfate

Property	Value	Reference
Chemical Formula	BaSO ₄	[7]
Molar Mass	233.38 g/mol	
Appearance	White or yellowish odorless powder or small crystals	[7]
Density	4.25 - 4.5 g/cm ³	[7]
Melting Point	1580 °C (with decomposition)	[7]
Solubility in Water	Virtually insoluble	[7]
Solubility in other solvents	Insoluble in dilute acids and alcohol. Soluble in hot concentrated sulfuric acid.	[7]

Experimental Protocol: Gravimetric Determination of Sulfate

This protocol outlines the steps for determining the concentration of sulfate in a soluble sample using Barium Chloride as the precipitating agent.[2]

Materials and Reagents:

Sample containing an unknown amount of sulfate



- Barium Chloride (BaCl₂) solution (5 g BaCl₂·2H₂O per liter)
- 6 M Hydrochloric Acid (HCl)
- · Distilled water
- Silver Nitrate (AgNO₃) solution
- Ashless filter paper
- 400 mL Beakers
- · Watch glasses
- Stirring rods
- · Heating plate
- Drying oven
- Muffle furnace
- Desiccator
- Analytical balance

Procedure:

- Sample Preparation: Accurately weigh a suitable amount of the soluble sulfate sample and dissolve it in a 400 mL beaker with approximately 50 mL of distilled water.
- Acidification: Add about 4 mL of 6 M HCl to the sample solution.[2] This prevents the
 precipitation of other barium salts that are soluble in acidic conditions.
- Heating: Cover the beaker with a watch glass and gently heat the solution to boiling.
- Precipitation: Heat approximately 100 mL of the BaCl₂ solution to near boiling. Add the hot BaCl₂ solution quickly but with vigorous stirring to the hot sample solution.[2] A white precipitate of BaSO₄ will form.



- Digestion: Keep the solution just below boiling for 1 to 2 hours.[2] This process, known as digestion, encourages the formation of larger, more easily filterable crystals and reduces impurities.
- Filtration: Filter the hot solution through a fine, ashless filter paper.[2]
- Washing: Wash the precipitate in the beaker with hot distilled water, transferring all of it onto the filter paper. Continue washing the precipitate on the filter paper with hot distilled water until the washings are free of chloride ions.
- Chloride Test: To check for the absence of chloride, collect a small amount of the filtrate and add a few drops of silver nitrate solution. The absence of a white precipitate (AgCl) indicates that the washing is complete.
- Drying and Ignition: Carefully fold the filter paper containing the precipitate and place it in a
 crucible of known weight. Dry the crucible and its contents in a drying oven before igniting
 them in a muffle furnace at a high temperature (e.g., 800-900 °C) until the filter paper has
 been completely combusted.
- Cooling and Weighing: Transfer the crucible to a desiccator to cool to room temperature.
 Once cooled, weigh the crucible with the BaSO₄ precipitate on an analytical balance. Repeat the ignition, cooling, and weighing steps until a constant weight is achieved.
- Calculation: Calculate the percentage of sulfate in the original sample using the following formula:

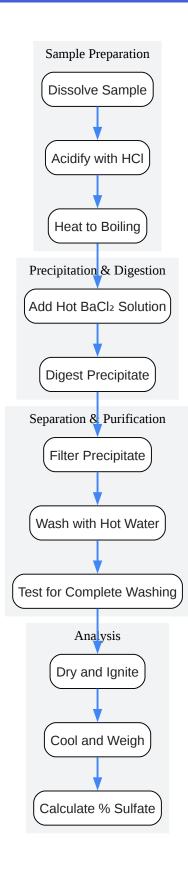
% SO_4^{2-} = (Mass of BaSO₄ × Gravimetric Factor) / Mass of Sample × 100

Gravimetric Factor = (Molar Mass of SO_4^{2-}) / (Molar Mass of BaSO₄)

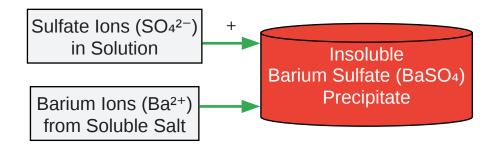
Visualizations

Experimental Workflow for Gravimetric Analysis of Sulfate









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